"4-Chloro-2-methyl-5-propylpyrimidine" molecular structure

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Compound of Interest

Compound Name:	*4-Chloro-2-methyl-5-propylpyrimidine*
CAS No.:	*959239-77-1*
Cat. No.:	*B1416202*

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An In-depth Technical Guide to **4-Chloro-2-methyl-5-propylpyrimidine**: A Versatile Scaffold for Drug Discovery

Introduction

The pyrimidine nucleus is a fundamental heterocyclic scaffold that forms the basis of numerous biologically active molecules, including nucleic acids and a wide array of pharmaceuticals.[1][2][3][4] Its unique electronic properties and ability to participate in various chemical transformations make it a privileged structure in medicinal chemistry. This guide provides a comprehensive technical overview of **4-Chloro-2-methyl-5-propylpyrimidine**, a substituted pyrimidine with significant potential as a versatile building block for the synthesis of novel therapeutic agents. While direct literature on this specific compound is not abundant, this document synthesizes information from closely related analogues to present a scientifically robust guide for researchers, scientists, and drug development professionals.

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Molecular Structure and Physicochemical Properties

4-Chloro-2-methyl-5-propylpyrimidine possesses a pyrimidine ring substituted with a chlorine atom at the 4-position, a methyl group at the 2-position, and a propyl group at the 5-position. The chlorine atom at the C4 position is the most reactive site, making it amenable to a variety of chemical modifications.

Caption: 2D Molecular Structure of **4-Chloro-2-methyl-5-propylpyrimidine**.

Table 1: Physicochemical Properties of **4-Chloro-2-methyl-5-propylpyrimidine**

Property	Value	Source
CAS Number	959239-77-1	[5]
Molecular Formula	$C_8H_{11}ClN_2$	[5]
Molecular Weight	170.64 g/mol	[5]
Appearance	Predicted to be a colorless to pale yellow liquid or solid	[6]
Boiling Point	Not available	[5]
Melting Point	Not available	[5]
Density	Not available	[5]
Solubility	Predicted to be soluble in polar organic solvents	[6]

Synthesis of 4-Chloro-2-methyl-5-propylpyrimidine

A plausible synthetic route to **4-Chloro-2-methyl-5-propylpyrimidine** involves a two-step process starting from a suitable β-ketoester and acetamidine, followed by chlorination.

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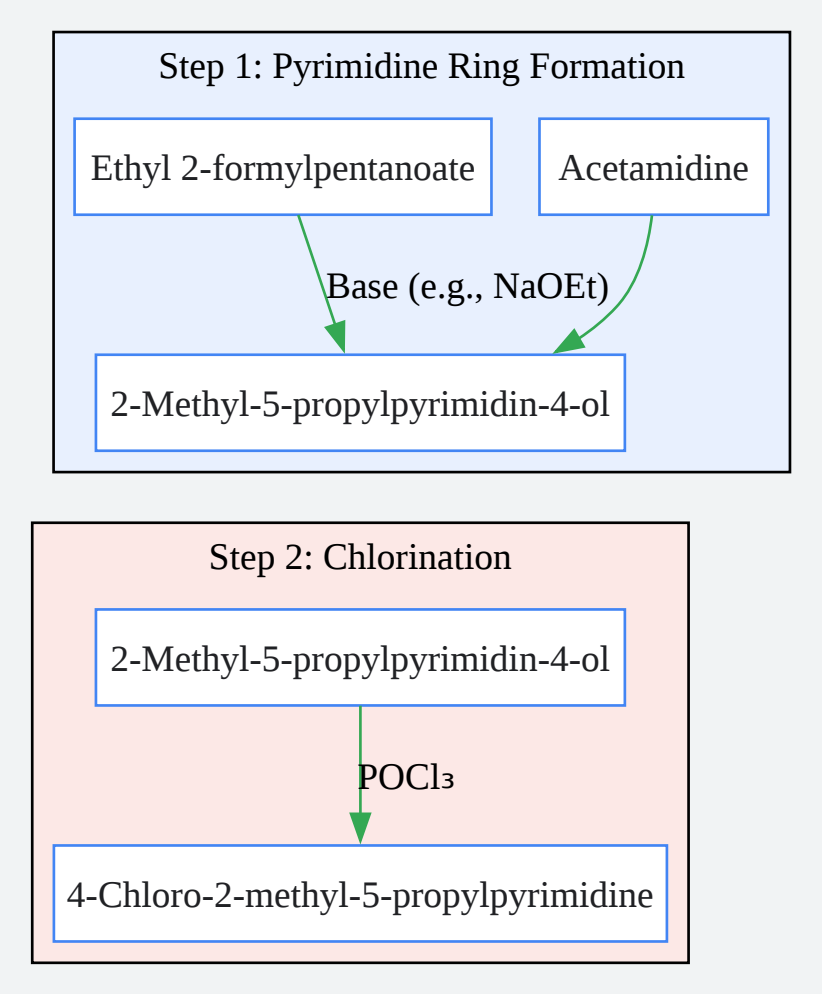

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Caption: Proposed Synthetic Workflow for **4-Chloro-2-methyl-5-propylpyrimidine**.

Experimental Protocol: Synthesis

Step 1: Synthesis of 2-Methyl-5-propylpyrimidin-4-ol

- To a solution of sodium ethoxide (1.1 equivalents) in anhydrous ethanol, add ethyl 2-formylpentanoate (1 equivalent).
- Stir the mixture at room temperature for 30 minutes.
- Add acetamidine hydrochloride (1 equivalent) and reflux the mixture for 6-8 hours.
- Monitor the reaction progress by Thin Layer Chromatography (TLC).

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- After completion, cool the reaction mixture and neutralize with a suitable acid (e.g., acetic acid).
- Remove the solvent under reduced pressure.
- Purify the crude product by recrystallization or column chromatography to obtain 2-Methyl-5-propylpyrimidin-4-ol.

Step 2: Synthesis of **4-Chloro-2-methyl-5-propylpyrimidine**

- To 2-Methyl-5-propylpyrimidin-4-ol (1 equivalent), add phosphorus oxychloride ($POCl_3$) (3-5 equivalents) slowly at 0 °C.[7]
- Heat the reaction mixture to reflux for 2-4 hours.
- Monitor the reaction by TLC.
- After completion, carefully pour the reaction mixture onto crushed ice with stirring.
- Neutralize the aqueous solution with a base (e.g., sodium bicarbonate).
- Extract the product with a suitable organic solvent (e.g., ethyl acetate).
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography to yield **4-Chloro-2-methyl-5-propylpyrimidine**.

Chemical Reactivity and Derivatization

The chlorine atom at the C4 position of the pyrimidine ring is susceptible to nucleophilic aromatic substitution (SNAr) and serves as an excellent handle for various palladium-catalyzed cross-coupling reactions.[8][9][10] This reactivity allows for the facile introduction of a wide range of substituents, making it a valuable intermediate in the synthesis of diverse chemical libraries for drug discovery.

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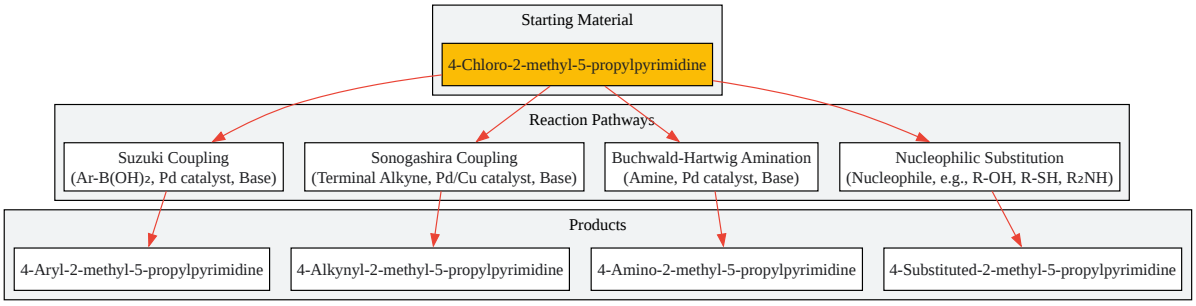

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Caption: Key Derivatization Reactions of **4-Chloro-2-methyl-5-propylpyrimidine**.

Experimental Protocols: Derivatization

1. Suzuki-Miyaura Cross-Coupling

This reaction is used to form a carbon-carbon bond between the pyrimidine ring and an aryl or heteroaryl group.[11][12][13][14]

- In a reaction vessel, combine **4-Chloro-2-methyl-5-propylpyrimidine** (1 equivalent), an arylboronic acid (1.2 equivalents), a palladium catalyst (e.g., $Pd(PPh_3)_4$, 0.05 equivalents), and a base (e.g., K_2CO_3, 2 equivalents).
- Add a suitable solvent system (e.g., toluene/ethanol/water).
- Degas the mixture and heat under an inert atmosphere (e.g., nitrogen or argon) at 80-100 °C for 4-12 hours.
- Monitor the reaction by TLC or LC-MS.

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- After completion, cool the reaction, dilute with water, and extract with an organic solvent.
- Purify the product by column chromatography.

2. Sonogashira Coupling

This reaction couples the chloropyrimidine with a terminal alkyne.[15][16][17][18]

- To a mixture of **4-Chloro-2-methyl-5-propylpyrimidine** (1 equivalent), a palladium catalyst (e.g., $Pd(PPh_3)_2Cl_2$, 0.03 equivalents), and a copper(I) co-catalyst (e.g., CuI, 0.06 equivalents) in a suitable solvent (e.g., THF or DMF), add a terminal alkyne (1.5 equivalents) and a base (e.g., triethylamine).
- Stir the reaction mixture at room temperature to 60 °C under an inert atmosphere until the starting material is consumed.
- Filter the reaction mixture to remove the catalyst and concentrate the filtrate.
- Purify the residue by column chromatography.

3. Buchwald-Hartwig Amination

This method is employed to form a carbon-nitrogen bond, introducing an amino group at the C4 position.[19][20][21][22][23]

- Combine **4-Chloro-2-methyl-5-propylpyrimidine** (1 equivalent), an amine (1.2 equivalents), a palladium catalyst (e.g., $Pd_2(dba)_3$, 0.02 equivalents), a suitable phosphine ligand (e.g., Xantphos, 0.04 equivalents), and a base (e.g., Cs_2CO_3, 1.5 equivalents) in a dry solvent (e.g., toluene or dioxane).
- Heat the mixture under an inert atmosphere at 80-110 °C for 12-24 hours.
- Cool the reaction, dilute with an organic solvent, and filter through celite.
- Concentrate the filtrate and purify the product by column chromatography.

Spectroscopic Characterization

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While experimental spectroscopic data for **4-Chloro-2-methyl-5-propylpyrimidine** is not readily available in the public domain, its ^{1}H and ^{13}C NMR spectra can be predicted using computational methods.[24][25]

Table 2: Predicted ^{1}H and ^{13}C NMR Chemical Shifts

Position	Predicted ^{1}H Chemical Shift (ppm)	Predicted ^{13}C Chemical Shift (ppm)
C2-CH_3	~2.6	~25
C5-CH_2-CH_2-CH_3	~2.5 (t)	~30
C5-CH_2-CH_2-CH_3	~1.6 (m)	~22
C5-CH_2-CH_2-CH_3	~0.9 (t)	~14
C6-H	~8.5 (s)	~158
C2	-	~168
C4	-	~160
C5	-	~120
C6	-	~158
Predicted in $CDCl_3$. Shifts are approximate and may vary based on the prediction software and experimental conditions.		

Mass Spectrometry: In mass spectrometry, **4-Chloro-2-methyl-5-propylpyrimidine** is expected to show a molecular ion peak (M^+) and a characteristic M+2 peak due to the presence of the chlorine-37 isotope. Fragmentation may involve the loss of the propyl group, the chlorine atom, and other characteristic pyrimidine ring cleavages.

Applications in Drug Discovery

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Substituted pyrimidines are known to exhibit a wide range of pharmacological activities, including anticancer, antimicrobial, anti-inflammatory, and antiviral properties.[26][27][28][29] The versatile reactivity of **4-Chloro-2-methyl-5-propylpyrimidine** makes it an attractive starting material for the synthesis of libraries of novel compounds to be screened for various biological activities. The ability to introduce diverse functionalities at the C4 position allows for the fine-tuning of physicochemical and pharmacological properties, which is a key aspect of modern drug design.

Safety Information

Specific safety data for **4-Chloro-2-methyl-5-propylpyrimidine** is not available. However, based on data for structurally similar chloropyrimidines, it should be handled with care.[30][31]

GHS Hazard Statements for Related Compounds (e.g., 4-Chloro-2-methylpyrimidine):

- Harmful if swallowed.[30]
- Causes skin irritation.[30]
- Causes serious eye damage/irritation.[30]
- May cause respiratory irritation.[30]

Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound. All work should be conducted in a well-ventilated fume hood.

Conclusion

4-Chloro-2-methyl-5-propylpyrimidine is a valuable synthetic intermediate with significant potential in drug discovery and development. Its accessible synthesis and the high reactivity of the C4-chloro substituent allow for extensive chemical modifications. This guide provides a foundational understanding of its structure, synthesis, reactivity, and potential applications, serving as a valuable resource for scientists working in the field of medicinal chemistry.

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